Application Notes and Protocols for LEB-03-146 In Vitro

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Compound of Interest

Compound Name:	*LEB-03-146*
Cat. No.:	*B12410499*

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Introduction

LEB-03-146 is a deubiquitinase-targeting chimera (DUBTAC) that induces the stabilization of the WEE1 kinase.[1][2][3] As a heterobifunctional molecule, **LEB-03-146** links the WEE1 inhibitor AZD1775 (Adavosertib) to the OTUB1 recruiter EN523 through a PEG2 linker.[2][3] This unique mechanism of action allows **LEB-03-146** to recruit the deubiquitinase OTUB1 to WEE1, leading to the removal of ubiquitin chains and subsequent stabilization of the WEE1 protein.[1][2] These application notes provide detailed protocols for the in vitro use of **LEB-03-146**, particularly in the context of WEE1 stabilization in human hepatoma HEP3B cells.

Mechanism of Action: DUBTAC-Mediated Protein Stabilization

Deubiquitinase-targeting chimeras (DUBTACs) represent an innovative therapeutic modality aimed at targeted protein stabilization (TPS).[1][4] Unlike proteolysis-targeting chimeras (PROTACs) which induce protein degradation, DUBTACs function by preventing the

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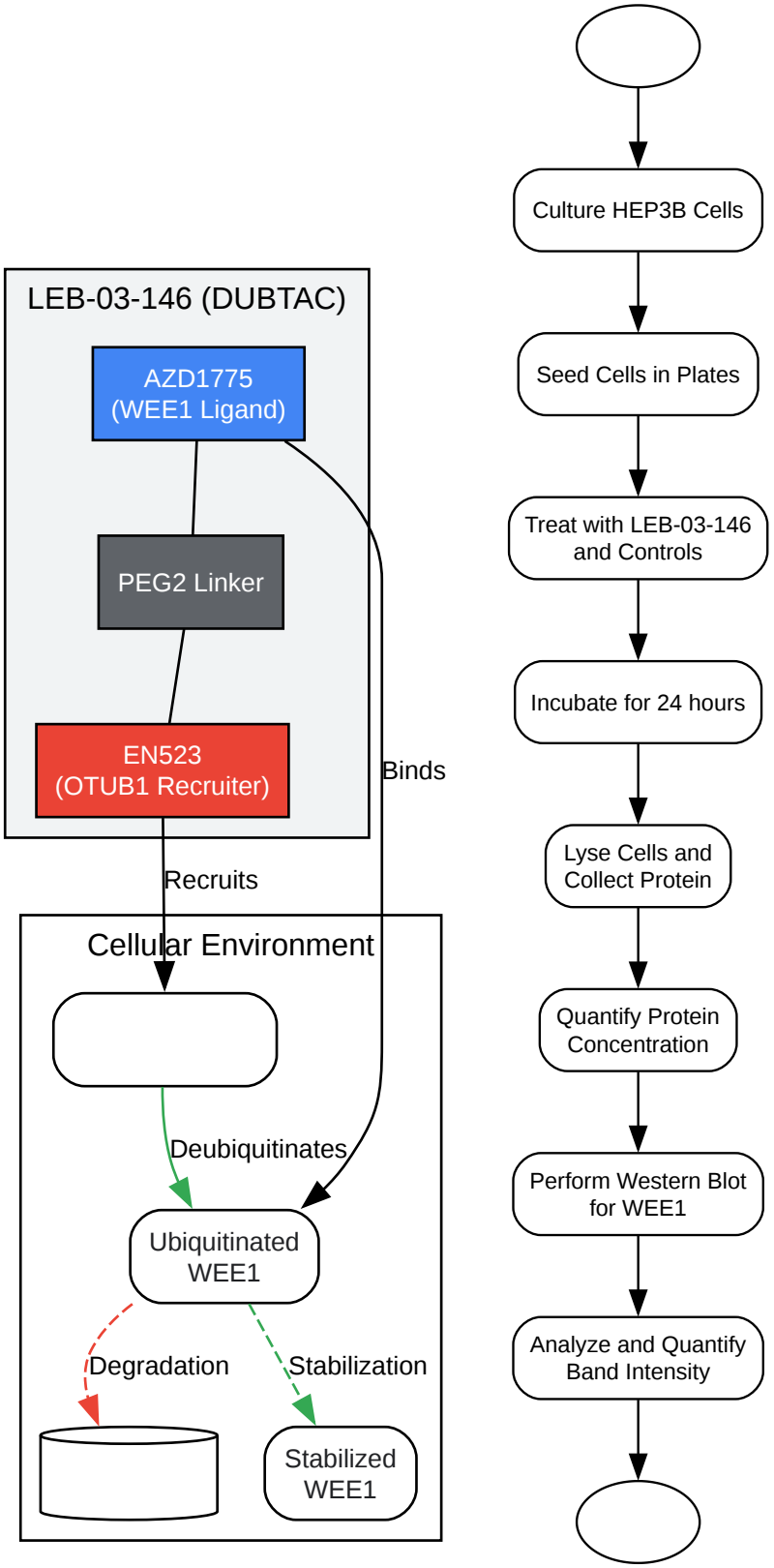
degradation of a target protein. They achieve this by inducing proximity between the target protein and a deubiquitinase (DUB).

The DUBTAC molecule, **LEB-03-146**, consists of three key components:

- A ligand for the target protein: In this case, AZD1775, which binds to the WEE1 kinase.
- A recruiter for a deubiquitinase: EN523, which covalently binds to a non-catalytic cysteine residue on OTUB1.[1]
- A linker: A PEG2 linker that connects the WEE1 ligand and the OTUB1 recruiter.[2][3]

By simultaneously binding to both WEE1 and OTUB1, **LEB-03-146** facilitates the formation of a ternary complex. This proximity allows OTUB1 to cleave ubiquitin chains from WEE1, thereby rescuing it from proteasomal degradation and leading to its stabilization and accumulation within the cell.

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